

# CAY10526 (CAS 938069-71-7): A Technical Guide for Researchers

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## Compound of Interest

Compound Name: CAY10526

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An In-depth Examination of the Selective mPGES-1 Inhibitor for Drug Development Professionals

## Abstract

**CAY10526** is a potent and selective small molecule inhibitor of microsomal prostaglandin E synthase-1 (mPGES-1), a key enzyme in the inflammatory cascade. By downregulating the production of prostaglandin E2 (PGE2), **CAY10526** has emerged as a valuable tool for investigating the role of the PGE2 pathway in a multitude of pathological conditions, including cancer and inflammatory diseases. This technical guide provides a comprehensive overview of **CAY10526**, including its chemical properties, mechanism of action, and its effects on critical signaling pathways. Detailed experimental protocols and quantitative data are presented to facilitate its application in preclinical research and drug development.

## Chemical and Physical Properties

**CAY10526**, with the CAS number 938069-71-7, is a synthetic compound belonging to the  $\gamma$ -hydroxybutenolide class of molecules.<sup>[1]</sup> Its systematic name is 4-(benzo[b]thiophen-2-yl)-3-bromo-5-hydroxydihydrofuran-2(3H)-one.<sup>[1]</sup>

Property	Value	Reference
CAS Number	938069-71-7	[1][2][3][4][5]
Molecular Formula	C <sub>12</sub> H <sub>7</sub> BrO <sub>3</sub> S	[1][2][3][5]
Molecular Weight	311.1 g/mol	[1][2]
Purity	≥98%	[1][2]
Appearance	Crystalline solid	[2]
UV/Vis (λ <sub>max</sub> )	215, 332 nm	[1][2]
Storage	-20°C	[2][3]
Stability	≥4 years	[2]

## Solubility:

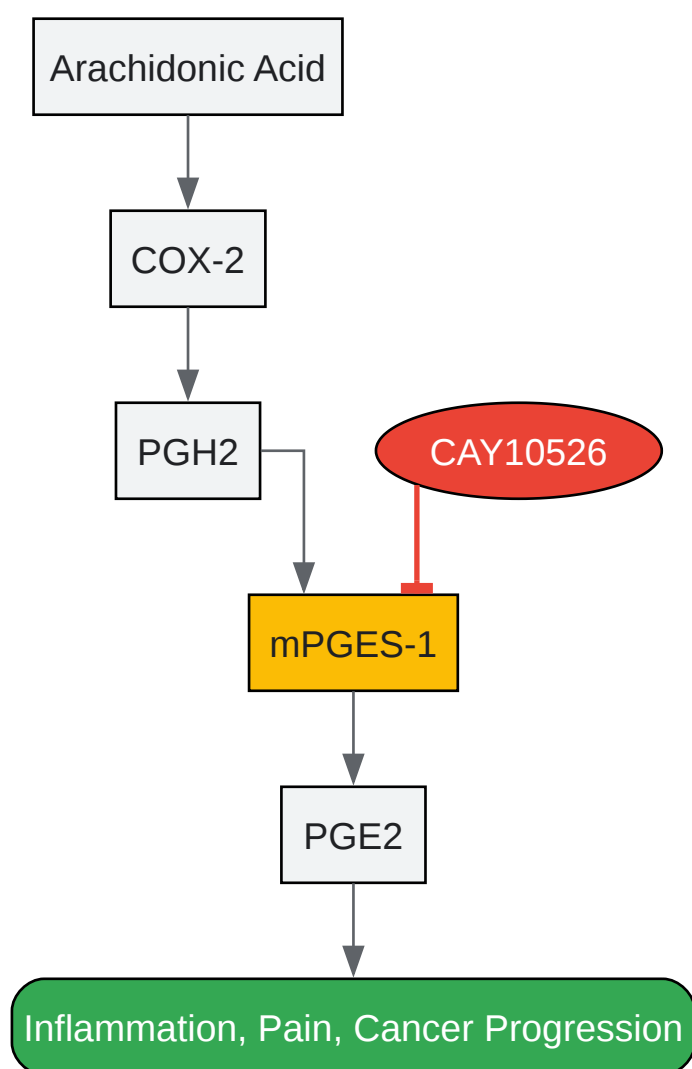
Solvent	Solubility	Reference
DMSO	~30 mg/mL	[1][2]
Dimethylformamide (DMF)	~30 mg/mL	[1][2]
Ethanol	~1 mg/mL	[2]
DMSO:PBS (pH 7.2) (1:1)	~0.5 mg/ml	[1][2]

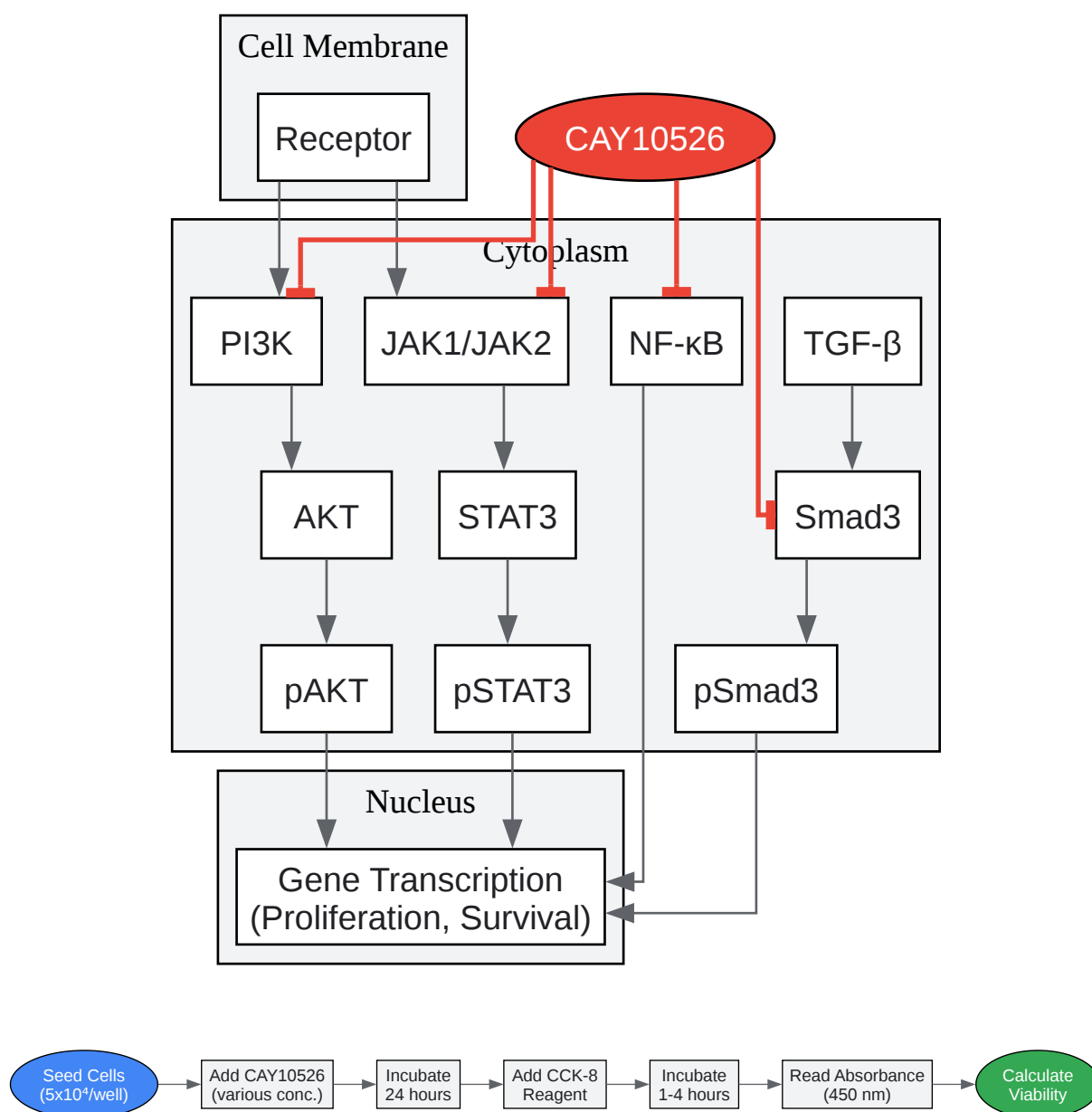
For aqueous solutions, it is recommended to first dissolve **CAY10526** in DMSO and then dilute with the aqueous buffer.[2] Aqueous solutions are not recommended for storage for more than one day.[2]

## Mechanism of Action

**CAY10526** is a selective inhibitor of microsomal prostaglandin E synthase-1 (mPGES-1).[1][3] mPGES-1 is a terminal synthase in the prostaglandin biosynthesis pathway, responsible for the conversion of prostaglandin H<sub>2</sub> (PGH<sub>2</sub>) to prostaglandin E<sub>2</sub> (PGE<sub>2</sub>).[6] PGE<sub>2</sub> is a potent lipid mediator involved in inflammation, pain, fever, and cancer progression.[2][7] **CAY10526** exerts its inhibitory effect by selectively modulating the expression of mPGES-1, leading to a dose-

dependent decrease in PGE2 production.[1] Notably, **CAY10526** does not affect the expression of cyclooxygenase-2 (COX-2), an upstream enzyme in the prostaglandin synthesis pathway.[1]  
[3]





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